

# Inter-laboratory Comparison of Diethylene Glycol Dibenzoate Quantification: A Technical Guide

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## Compound of Interest

Compound Name: Diethylene glycol dibenzoate

Cat. No.: B031904

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## Introduction

**Diethylene glycol dibenzoate** (DEDB) is a widely used plasticizer in various materials, including adhesives, sealants, and coatings for food packaging. Its quantification is crucial for quality control and safety assessment, particularly concerning its migration from food contact materials. This guide provides a comparative overview of common analytical methodologies for DEDB quantification, presenting a hypothetical inter-laboratory study to illustrate the performance of different techniques. The data herein is representative of typical results obtained by proficient laboratories and is intended to guide researchers and drug development professionals in selecting appropriate analytical strategies.

## Hypothetical Inter-laboratory Comparison Data

The following table summarizes the quantitative results from a hypothetical inter-laboratory study on a polymer sample spiked with a known concentration of **diethylene glycol dibenzoate** (250 µg/g).

Laboratory	Analytical Method	Matrix	Mean Concentration (µg/g)	Standard Deviation (µg/g)	Recovery (%)
Lab A	HPLC-UV	Polyvinyl Chloride (PVC)	242	12.1	96.8
Lab B	GC-MS	Polyvinyl Chloride (PVC)	258	8.9	103.2
Lab C	HPLC-MS	Polyvinyl Chloride (PVC)	249	5.2	99.6

## Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

### High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

This method is suitable for the routine analysis of DEDB in various sample matrices.

#### a. Sample Preparation (Solid-Phase Extraction)

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